

Molecular weight and formula of Methyl 4-bromo-3-methoxythiophene-2-carboxylate

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Compound of Interest

Compound Name: *Methyl 4-bromo-3-methoxythiophene-2-carboxylate*

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An In-depth Technical Guide to Methyl 4-bromo-3-methoxythiophene-2-carboxylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Methyl 4-bromo-3-methoxythiophene-2-carboxylate**, a substituted thiophene derivative of interest in medicinal chemistry and materials science. This document details its chemical properties, plausible synthetic approaches based on established methodologies for related compounds, and its potential applications in drug discovery.

Core Compound Data

Methyl 4-bromo-3-methoxythiophene-2-carboxylate is a heterocyclic organic compound featuring a thiophene ring substituted with bromo, methoxy, and methyl carboxylate groups. These functional groups impart specific reactivity and potential for further chemical modification, making it a valuable building block in organic synthesis.

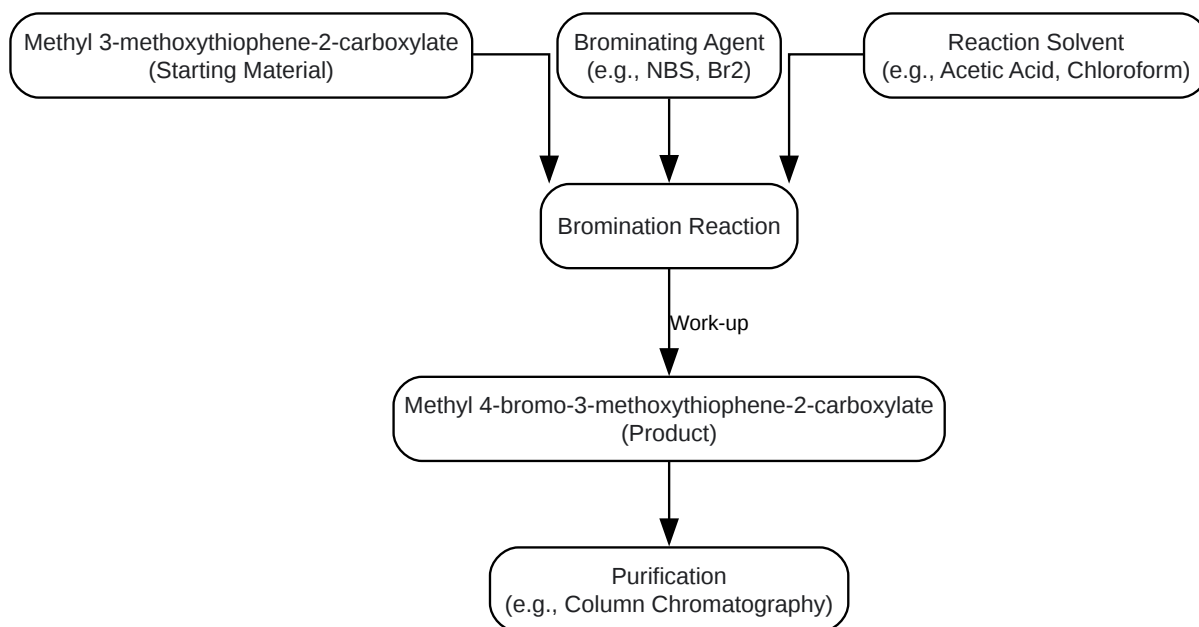
Property	Value	Source
IUPAC Name	Methyl 4-bromo-3-methoxythiophene-2-carboxylate	[1]
CAS Number	110545-67-0	[1]
Molecular Formula	C ₇ H ₇ BrO ₃ S	[1]
Molecular Weight	251.10 g/mol	[1]

Potential Synthetic Methodologies

While specific experimental protocols for the synthesis of **Methyl 4-bromo-3-methoxythiophene-2-carboxylate** are not extensively detailed in publicly available literature, general synthetic strategies for polysubstituted thiophenes can be applied. A common approach involves the construction of the thiophene ring followed by sequential functionalization.

A plausible synthetic route could start from a pre-functionalized thiophene precursor. For instance, the bromination of a corresponding 3-methoxythiophene-2-carboxylate derivative would be a direct method. The regioselectivity of the bromination would be a critical factor to control.

Conceptual Synthetic Workflow:



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Caption: Conceptual workflow for the synthesis of **Methyl 4-bromo-3-methoxythiophene-2-carboxylate**.

A representative experimental protocol for the bromination of a thiophene derivative involves the use of N-bromosuccinimide (NBS) in a suitable solvent. For example, the synthesis of a similar compound, methyl 5-bromo-3-(chlorosulfonyl)thiophene-2-carboxylate, involves cooling a solution of the starting material in trifluoroacetic acid and adding NBS in portions.[2] The reaction mixture is then stirred for a period to allow for the reaction to complete, followed by quenching and extraction.[2]

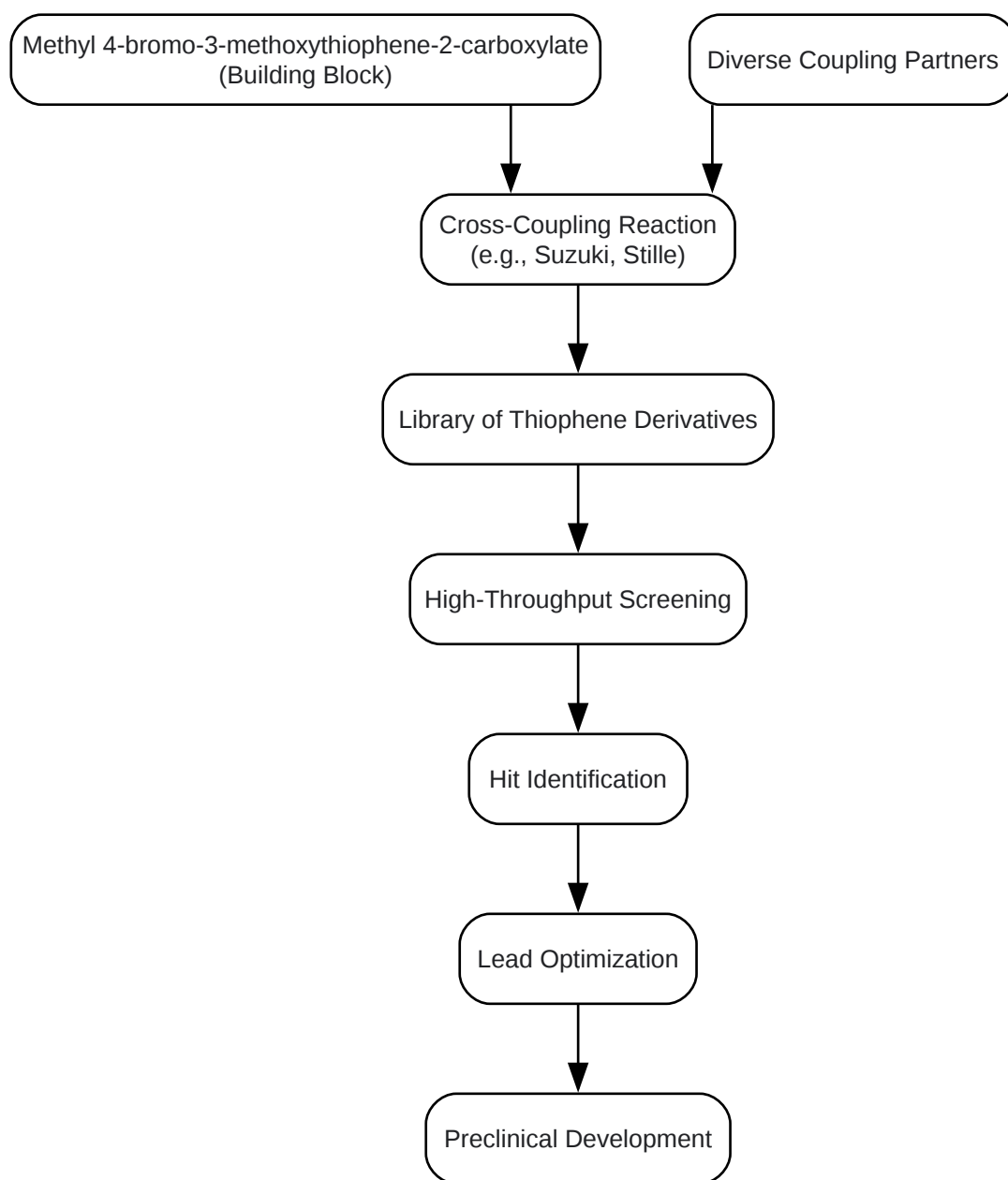
Another general strategy for synthesizing polysubstituted thiophenes involves successive lithiation and electrophilic quench reactions.[3] This method offers high regioselectivity in introducing various functional groups onto the thiophene ring.

Applications in Drug Discovery and Materials Science

Thiophene derivatives are a cornerstone in medicinal chemistry due to their versatile biological activities.^[4] The thiophene scaffold is present in numerous approved drugs. While specific biological activities of **Methyl 4-bromo-3-methoxythiophene-2-carboxylate** are not widely reported, its structural motifs suggest potential as an intermediate in the synthesis of bioactive molecules.

Brominated thiophenes are particularly valuable as they can undergo a variety of cross-coupling reactions (e.g., Suzuki, Stille, Heck) to form carbon-carbon bonds, allowing for the construction of complex molecular architectures.^[5] This reactivity makes them key intermediates in the synthesis of pharmaceuticals and agrochemicals.^[5]

Potential Drug Discovery Workflow:



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Caption: Conceptual workflow for the use of **Methyl 4-bromo-3-methoxythiophene-2-carboxylate** in a drug discovery program.

Derivatives of brominated thiophenes have been investigated for a range of therapeutic applications, including as anti-cancer and anti-inflammatory agents.[5] The thiophene moiety can serve as a scaffold to interact with biological targets such as kinases and G-protein coupled receptors (GPCRs).[6]

In the realm of materials science, thiophene-based compounds are precursors to conductive polymers and organic semiconductors.[5] These materials are integral to the development of advanced electronic devices like organic light-emitting diodes (OLEDs). The specific electronic properties of **Methyl 4-bromo-3-methoxythiophene-2-carboxylate**, influenced by its substituent pattern, could be of interest for such applications.

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